

Allyl nonanoate CAS number and molecular structure

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An In-depth Technical Guide to Allyl Nonanoate

For Researchers, Scientists, and Drug Development Professionals

Core Identification

Allyl nonanoate is an organic compound classified as a fatty acid ester.[1] It is recognized for its characteristic fruity, pineapple-like aroma and is utilized primarily as a flavor and fragrance agent.[2][3]

CAS Number: 7493-72-3[1][2]

Molecular Formula: C12H22O2

• IUPAC Name: prop-2-en-1-yl nonanoate

Synonyms: Allyl pelargonate, Nonanoic acid, 2-propenyl ester, Allyl n-nonanoate

Molecular Structure

The molecular structure of **allyl nonanoate** consists of a nine-carbon chain (nonanoate) attached to an allyl group through an ester linkage.

Canonical SMILES: CCCCCCCC(=0)OCC=C



- InChI: InChI=1S/C12H22O2/c1-3-5-6-7-8-9-10-12(13)14-11-4-2/h4H,2-3,5-11H2,1H3
- InChikey: MFLWLDDOGSNSKO-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key quantitative data for **allyl nonanoate** is presented below. These properties are crucial for handling, formulation, and experimental design.

Property	Value	Conditions	Source
Molecular Weight	198.30 g/mol		
Appearance	Colorless clear liquid	_	
Specific Gravity	0.872 to 0.880	@ 25.00 °C	
0.878	@ 20.00 °C		
Boiling Point	151.0 °C	@ 50.00 mm Hg	
87.0 to 91.0 °C	@ 3.00 mm Hg		
210 °C	@ 760 mmHg		
Flash Point	192.0 °F (88.9 °C)	TCC	_
Refractive Index	1.430 to 1.436	@ 20.00 °C	
Vapor Pressure	0.0183 mm/Hg	@ 25.00 °C	_
Water Solubility	< 1 mg/mL	@ 68°F (20°C)	_
logP	4.71		

Experimental Protocols: Synthesis

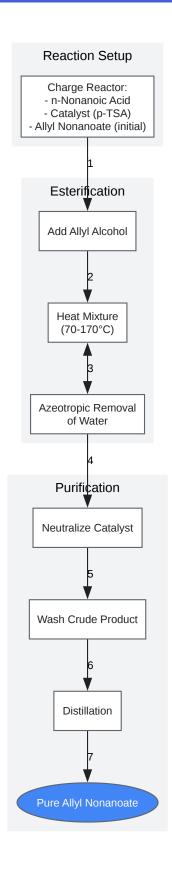
A general method for the preparation of alkylcarboxylic allyl esters, including **allyl nonanoate**, involves the direct, acid-catalyzed esterification of the corresponding carboxylic acid with allyl alcohol. This process is typically performed azeotropically to remove the water formed during the reaction, driving the equilibrium towards the product.



General Protocol for Acid-Catalyzed Esterification:

- Reactant Charging: The alkylcarboxylic acid (e.g., n-nonanoic acid) and an acid catalyst (e.g., para-toluenesulfonic acid) are charged into a reaction vessel.
- Initial Ester Addition: To facilitate the reaction and avoid the use of other solvents as water entrainers, a portion of the final product, alkylcarboxylic allyl ester (allyl nonanoate), is added to the mixture at the start of the reaction.
- Allyl Alcohol Addition: Allyl alcohol is added to the reaction mixture. The molar ratio of allyl alcohol to the carboxylic acid can range from 0.1:1 to 10:1, with a preferred range of 1:1 to 2:1.
- Reaction Conditions: The mixture is heated to a temperature between 70-170°C to initiate the esterification.
- Water Removal: The water produced during the reaction is continuously removed, typically by azeotropic distillation. The initial addition of the allyl ester helps in this process without requiring an additional solvent like hexane or toluene.
- Monitoring and Completion: The reaction is monitored for the formation of the ester and the removal of water. Once the theoretical amount of water is collected, the reaction is considered complete.
- Purification: The crude product is then purified, which may involve neutralization of the acid catalyst, washing, and distillation to obtain the pure **allyl nonanoate**.





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Caption: General workflow for the synthesis of Allyl Nonanoate.



Applications and Research Context

The primary application of **allyl nonanoate** is in the flavor and fragrance industry due to its sweet, waxy, and fruity aroma profile. While direct applications in drug development for **allyl nonanoate** are not extensively documented, the allyl functional group is of interest in medicinal chemistry. Natural and synthetic compounds containing allyl motifs have been investigated for a range of biological activities, including anticancer properties. However, research specifically detailing the signaling pathways or therapeutic mechanisms of **allyl nonanoate** is limited. It is primarily considered a biochemical reagent for life science research.

Safety and Handling

Allyl nonanoate is classified as an irritant. It is important to adhere to safety protocols when handling this compound.

- Hazard Classification: Irritating to eyes, respiratory system, and skin.
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation),
 H335 (May cause respiratory irritation).
- Precautionary Measures:
 - Avoid breathing vapors, mist, or gas.
 - Wear protective gloves, clothing, and eye/face protection.
 - Use in a well-ventilated area.
 - Store in a cool, well-ventilated place, away from ignition sources.
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water and seek medical advice.
 - Skin Contact: Wash off with soap and plenty of water.
 - Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.



Ingestion: Rinse mouth with water and call a poison control center or doctor immediately.
 Do not induce vomiting.

This technical guide provides a summary of the core chemical and physical properties of **allyl nonanoate**, a general synthesis protocol, and essential safety information relevant to a research and development audience.

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